

An In-depth Technical Guide to UDP-Xylose: Structure, Properties, and Biological Roles

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Compound of Interest

Compound Name: UDP-xylose

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Abstract

Uridine diphosphate xylose (**UDP-xylose**) is a pivotal nucleotide sugar that serves as the primary donor of xylose for the biosynthesis of a vast array of essential glycoconjugates across all domains of life. In mammals, it is indispensable for the initiation of glycosaminoglycan (GAG) chain synthesis on proteoglycans, which are integral components of the extracellular matrix and play critical roles in cell signaling. In plants, **UDP-xylose** is a key precursor for the synthesis of major cell wall polysaccharides, including xylan and xyloglucan. This guide provides a comprehensive overview of the structure, chemical properties, and significant biological roles of **UDP-xylose**, with a focus on its involvement in key metabolic and signaling pathways. Detailed experimental protocols for its synthesis and analysis are also presented to support further research and development in this field.

Structure and Chemical Properties

Uridine diphosphate xylose (UDP- α -D-xylose) is a complex organic molecule composed of a nucleoside (uridine) linked via a diphosphate bridge to a pentose sugar (xylose). The xylose moiety is in the α -anomeric configuration.

Chemical Structure:

- IUPAC Name: [[(2R,3S,4R,5R)-5-(2,4-dioxypyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl] [(2R,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl] hydrogen phosphate[1]
- Molecular Formula: C₁₄H₂₂N₂O₁₆P₂[1]
- Molecular Weight: 536.28 g/mol [1]

A 2D structure of UDP-alpha-D-Xylose is available.[2] The molecule consists of a uridine nucleotide linked to a xylose sugar moiety through a diphosphate group.

Physicochemical Properties

The physicochemical properties of **UDP-xylose** are crucial for its biological function and for the development of experimental procedures. Quantitative data for these properties are summarized in Table 1. The disodium salt form of **UDP-xylose** generally exhibits enhanced water solubility and stability.[3]

Table 1: Physicochemical Properties of **UDP-Xylose**

Property	Value	Source
Physical Description	Solid	[1]
Melting Point	144.5 °C	[1]
LogP	-0.96	[1]
Solubility in Water	Soluble (quantitative data not readily available)	[3]
Solubility in Organic Solvents	Data not readily available	
pKa Values	Data not readily available	
Stability	Stable at < -15°C[4]. The stability of related sugars is pH and temperature-dependent.[5] [6]	

Biological Synthesis and Metabolism

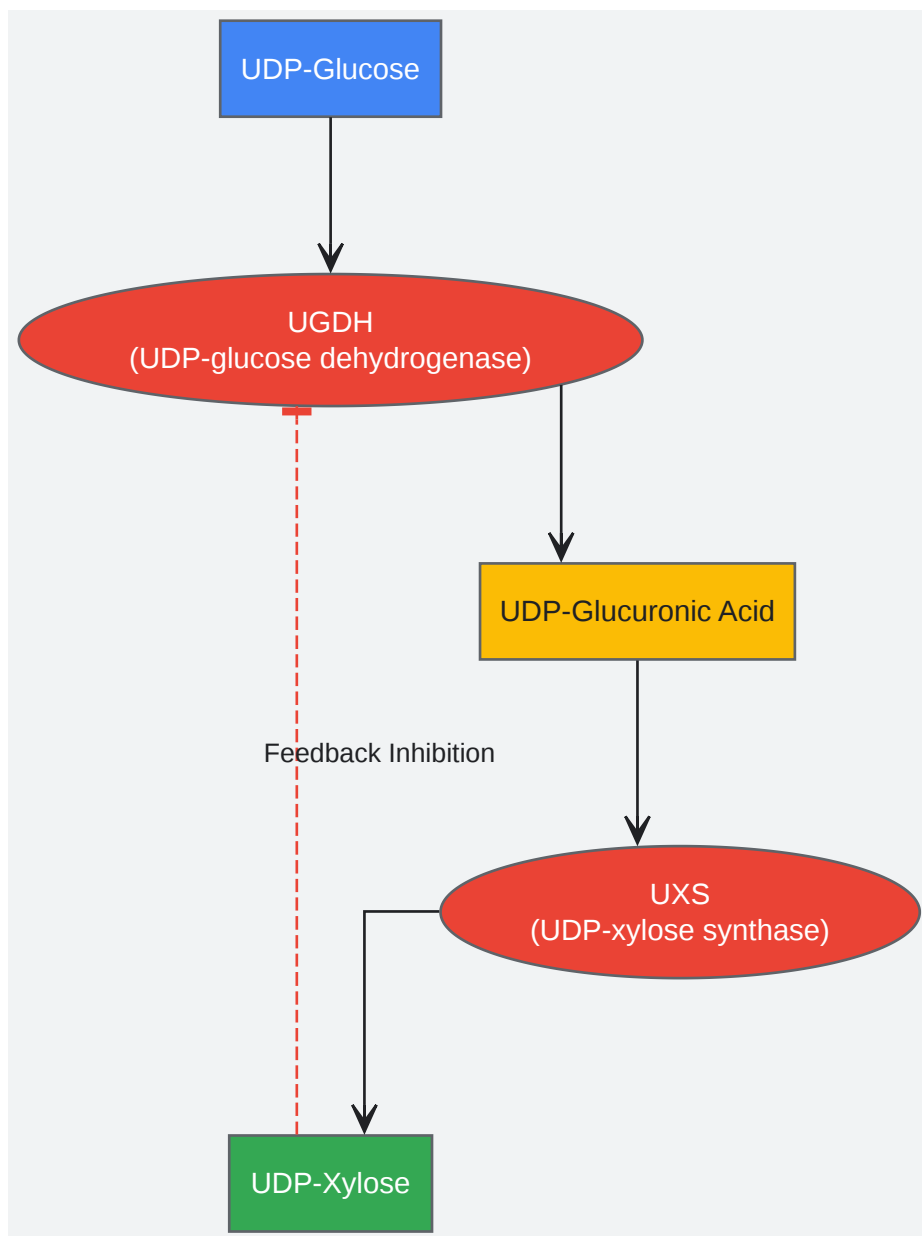
UDP-xylose is synthesized in the cytoplasm and the lumen of the Golgi apparatus from UDP-glucose through a two-step enzymatic pathway. This pathway is a critical control point for the biosynthesis of various glycoconjugates.

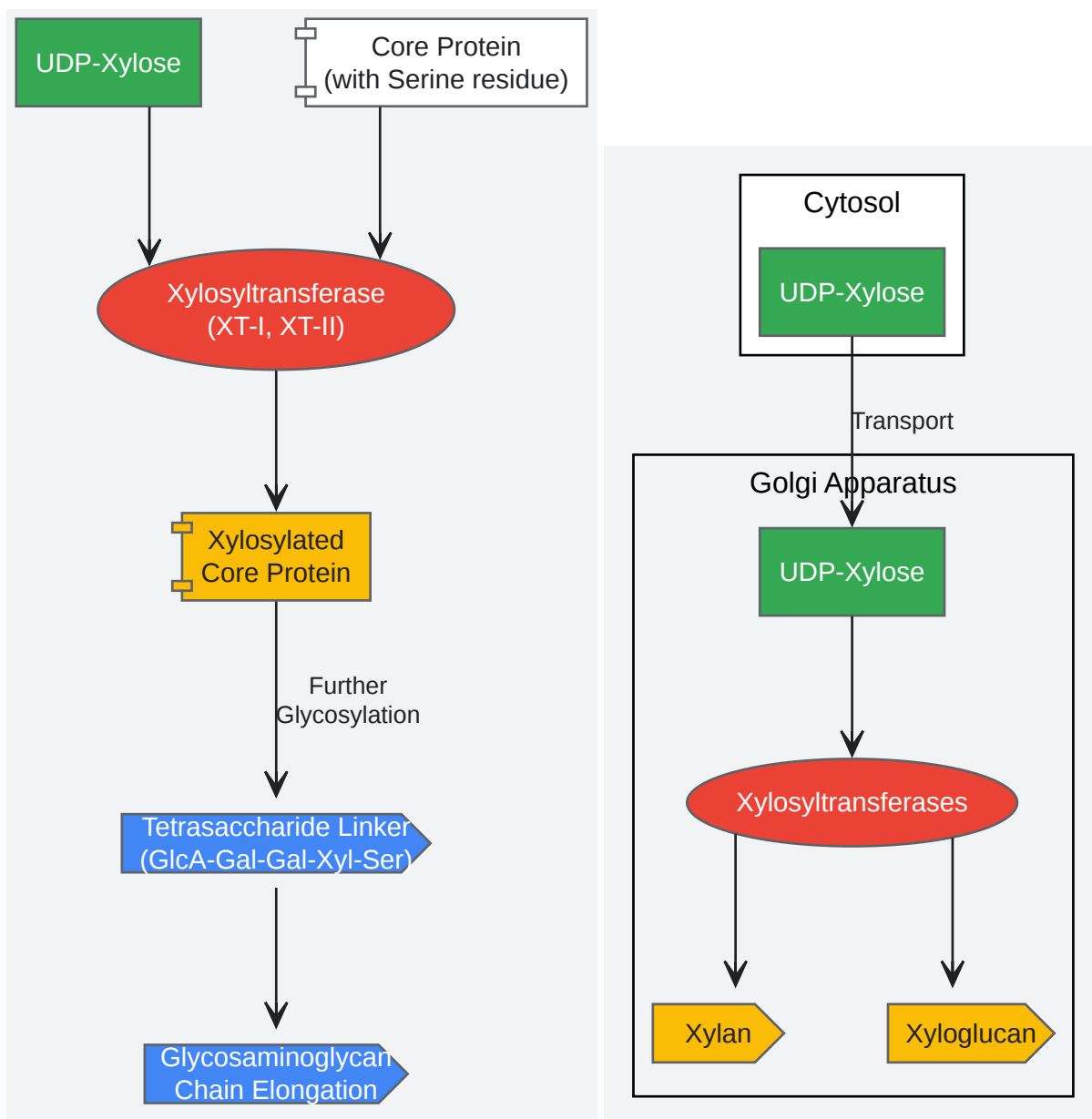
Biosynthesis of UDP-Xylose

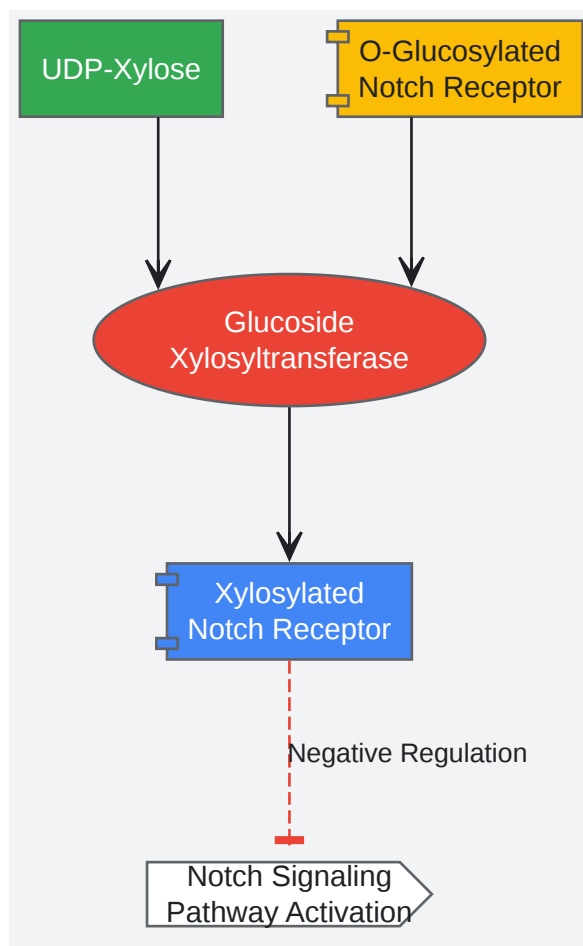
The synthesis of **UDP-xylose** from UDP-glucose is a key metabolic pathway.[\[7\]](#)

- Oxidation of UDP-glucose: UDP-glucose dehydrogenase (UGDH) catalyzes the NAD⁺-dependent oxidation of UDP-glucose to UDP-glucuronic acid (UDP-GlcA).[\[7\]](#)[\[8\]](#)
- Decarboxylation of UDP-GlcA: **UDP-xylose** synthase (UXS), also known as UDP-glucuronic acid decarboxylase, catalyzes the decarboxylation of UDP-GlcA to form **UDP-xylose**.[\[7\]](#)[\[9\]](#)

This pathway is subject to feedback inhibition, where **UDP-xylose** can inhibit the activity of UGDH, thereby regulating its own production and the flux of UDP-sugars in the cell.[\[7\]](#)[\[8\]](#)







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